



Application Note: Determination of Ethyl Phosphate in Human Urine by LC-MS/MS

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Compound of Interest		
Compound Name:	Ethyl dihydrogen phosphate	
Cat. No.:	B155537	Get Quote

Introduction

Ethyl phosphate (EtP) is a crucial biomarker for assessing exposure to organophosphate compounds, which are widely used as pesticides and flame retardants.[1][2][3][4] Additionally, EtP is recognized as a minor metabolite of ethanol and can serve as a marker for alcohol consumption.[5] Accurate and sensitive quantification of ethyl phosphate in human urine is essential for toxicological risk assessment, environmental monitoring, and clinical studies.[6] This application note describes a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of ethyl phosphate in human urine. The method utilizes a simple and efficient sample preparation procedure, followed by rapid and selective LC-MS/MS analysis, making it suitable for high-throughput biomonitoring studies.[7][8]

Principle

This method involves the direct analysis of ethyl phosphate in urine samples after a straightforward sample preparation step. For rapid screening, a "dilute-and-shoot" approach can be employed where the urine sample is simply diluted before injection into the LC-MS/MS system.[10][11] For enhanced sensitivity and to minimize matrix effects, a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) can be performed.[8][12][13] The separation of ethyl phosphate from endogenous urine components is achieved using a reversed-phase liquid chromatography column. Detection and quantification are performed using a triple quadrupole mass spectrometer operating in the negative ion electrospray ionization (ESI-) mode with selected reaction monitoring (SRM), which provides high selectivity and sensitivity.[9][12]



Materials and Methods

Reagents and Materials

- · Ethyl phosphate standard
- Isotopically labeled internal standard (e.g., Diethyl-d10 phosphate)
- · LC-MS/MS grade acetonitrile, methanol, and water
- Formic acid and ammonium formate
- Ethyl acetate (for LLE)
- Anhydrous sodium sulfate (for LLE)
- Human urine (blank matrix for calibration standards)

Instrumentation

- Liquid chromatograph (e.g., Agilent 1200 HPLC)[11]
- Triple quadrupole mass spectrometer with an electrospray ionization source (e.g., AB Sciex API 4000)[11]
- Analytical column (e.g., Phenomenex Synergi 2.5 μm Hydro-RP, 100 Å, 100 x 2.0 mm)[11]

Experimental ProtocolsPreparation of Standard Solutions

- Primary Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of ethyl phosphate in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with a mixture of water and acetonitrile (1:1, v/v).
- Internal Standard Stock Solution (1 mg/mL): Prepare a stock solution of the isotopically labeled internal standard in methanol.



• Internal Standard Working Solution (1 μ g/mL): Dilute the internal standard stock solution with a mixture of water and acetonitrile (1:1, v/v).

Sample Preparation

Two alternative protocols are provided: a rapid "Dilute-and-Shoot" method and a more rigorous Liquid-Liquid Extraction (LLE) method for higher sensitivity.

Protocol 1: Dilute-and-Shoot

- Thaw frozen urine samples at room temperature.
- Vortex the urine samples for 10 seconds to ensure homogeneity.
- Centrifuge the samples at 4000 rpm for 10 minutes to pellet any particulate matter.
- In a clean microcentrifuge tube, combine 50 μ L of the urine supernatant with 940 μ L of the initial mobile phase and 10 μ L of the internal standard working solution.
- Vortex the mixture for 10 seconds.
- Transfer the final solution to an autosampler vial for LC-MS/MS analysis.

Protocol 2: Liquid-Liquid Extraction (LLE)

- Pipette 200 μL of urine into a 2 mL centrifuge tube.[8]
- Add 10 μL of the internal standard working solution.
- Add 800 µL of cold ethyl acetate.[8]
- Vortex the mixture vigorously for 1 minute.[6][8]
- Centrifuge at 10,000 rpm for 10 minutes to separate the layers. [6][8]
- Carefully transfer the upper organic layer (ethyl acetate) to a clean tube.
- Dry the extract under a gentle stream of nitrogen gas.[6][8]



- Reconstitute the residue in 100 μL of the initial mobile phase.[6]
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Parameters

Liquid Chromatography (LC) Conditions

Parameter	Value
Column	Phenomenex Synergi 2.5 μm Hydro-RP, 100 Å, 100 x 2.0 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	5% B to 95% B in 5 min, hold for 2 min, return to 5% B in 0.1 min, hold for 2.9 min
Flow Rate	0.3 mL/min[11]
Injection Volume	10 μL
Column Temperature	30 °C[11]

Mass Spectrometry (MS) Conditions

Parameter	Value
Ionization Mode	Negative Electrospray Ionization (ESI-)[9][12]
Ion Spray Voltage	-4500 V[11]
Temperature	700 °C[11]
Scan Type	Selected Reaction Monitoring (SRM)
Collision Gas	Nitrogen

SRM Transitions



Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)
Ethyl Phosphate	153.0	79.0	150
Ethyl Phosphate (Quantifier)	153.0	97.0	150
Diethyl-d10 Phosphate (IS)	163.0	79.0	150

Data Analysis and Results

The concentration of ethyl phosphate in the urine samples is determined by constructing a calibration curve. This is done by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards. A linear regression analysis is then applied to the calibration curve.

Quantitative Data Summary

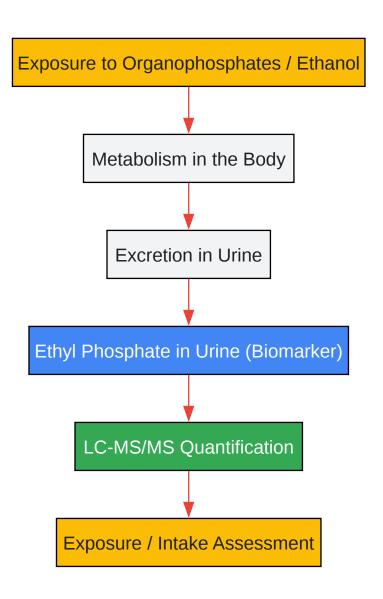
The following table summarizes the typical quantitative performance of the LC-MS/MS method for ethyl phosphate in urine, based on published data.[6][8][14]

Parameter	Typical Value
Linearity (r²)	> 0.99[6]
Limit of Detection (LOD)	0.02 - 1 μg/L[6][10]
Limit of Quantification (LOQ)	0.06 - 2 μg/L[6]
Precision (%RSD)	< 15%[6]
Accuracy/Recovery (%)	85 - 115%[6]

Diagrams







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